

Safety and Handling of Cy5.5 bis-NHS Ester: A Technical Guide

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Compound of Interest

Compound Name: Cy5.5 bis-NHS ester

Cat. No.: B15556491

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Cy5.5 bis-NHS ester**, a bifunctional, near-infrared fluorescent dye commonly used for labeling proteins, peptides, and other biomolecules. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the product.

Product Identification and Properties

Cy5.5 bis-NHS ester is a reactive cyanine dye featuring two N-hydroxysuccinimide (NHS) ester functional groups.^{[1][2][3]} These groups react with primary amines on biomolecules, such as the lysine residues of proteins, to form stable amide bonds.^[4] Its fluorescence in the near-infrared spectrum makes it valuable for various applications, including *in vivo* imaging, due to reduced autofluorescence from biological tissues.^[5]

Table 1: Physical and Spectral Properties of **Cy5.5 bis-NHS Ester**

Property	Value	Source
CAS Number	2183440-77-7	[1] [2]
Molecular Formula	C ₅₃ H ₅₇ CIN ₄ O ₈	[1] [2]
Molecular Weight	913.5 g/mol	[1] [2]
Excitation Max.	~675 nm	[6]
Emission Max.	~694 nm	[6]
Solubility	Soluble in DMSO and DMF	[6]
Appearance	Solid	[7]

Note: Excitation and emission maxima can vary slightly depending on the solvent and conjugation state.

Hazard Identification and Safety Precautions

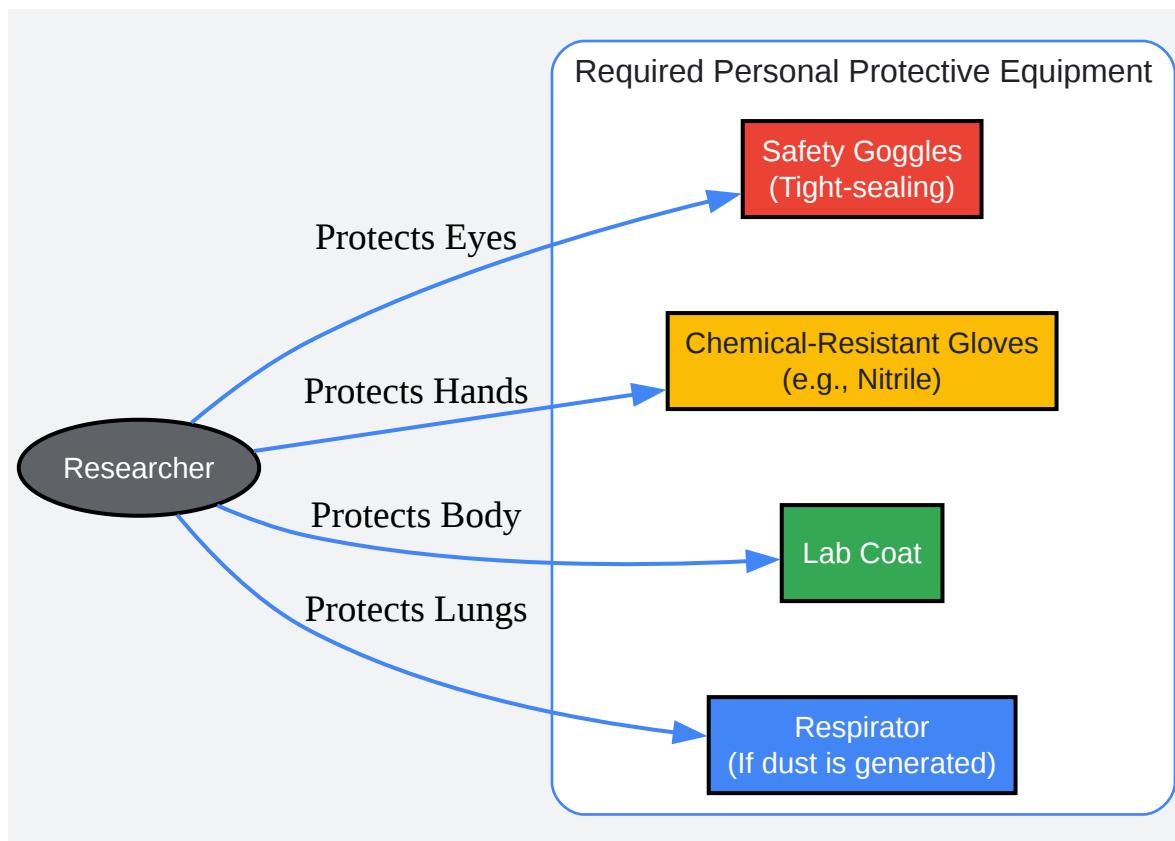
While specific toxicological data such as LD50 values for **Cy5.5 bis-NHS ester** are not readily available in the provided search results, the material is classified as hazardous.[\[8\]](#) The primary hazards are associated with its reactive nature and potential effects upon exposure.

Table 2: Hazard Identification and Precautionary Measures

Hazard	GHS Classification (Typical for similar compounds)	Precautionary Measures & Statements
Inhalation	May be harmful if inhaled.[8]	Avoid breathing dust. Use only in a well-ventilated area, preferably in a chemical fume hood.[7]
Skin Contact	May cause skin irritation.[8]	Avoid contact with skin. Wear protective gloves and a lab coat. Wash skin thoroughly with soap and water after handling.[8]
Eye Contact	May cause eye irritation.[8]	Wear safety goggles or a face shield. If contact occurs, flush eyes with copious amounts of water for at least 15 minutes. [8]
Ingestion	May be harmful if swallowed. [8]	Do not eat, drink, or smoke when using this product. If swallowed, wash out the mouth with water and seek medical advice.[8]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Cy5.5 bis-NHS ester** powder and solutions.



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Caption: Required Personal Protective Equipment for handling **Cy5.5 bis-NHS ester**.

Handling and Storage

Proper handling and storage are critical to ensure user safety and maintain the reactivity of the NHS ester groups, which are sensitive to moisture.

Handling

- Avoid Moisture: NHS esters readily hydrolyze in the presence of water.^[7] Always use anhydrous solvents like DMSO or DMF for reconstitution.^[7]
- Equilibration: Before opening, allow the vial of the solid dye to equilibrate to room temperature to prevent condensation of moisture inside the vial.^[7]
- Reconstitution: Prepare stock solutions immediately before use.^[7] Dissolve the dye in a small amount of anhydrous DMSO or DMF.^[7] The resulting stock solution can be added to

the aqueous reaction buffer.

- Light Sensitivity: Cyanine dyes are light-sensitive. Protect the solid dye and solutions from light by using amber vials or by wrapping containers in aluminum foil.[9]

Storage

- Solid Form: Store the solid **Cy5.5 bis-NHS ester** at -20°C, desiccated, and protected from light.[2]
- Stock Solutions: If necessary, stock solutions in anhydrous DMSO or DMF can be stored at -20°C for short periods.[7] However, for optimal reactivity, fresh solutions are always recommended as moisture can degrade the NHS ester over time.[7] Avoid repeated freeze-thaw cycles.

Experimental Protocol: Protein Crosslinking/Labeling

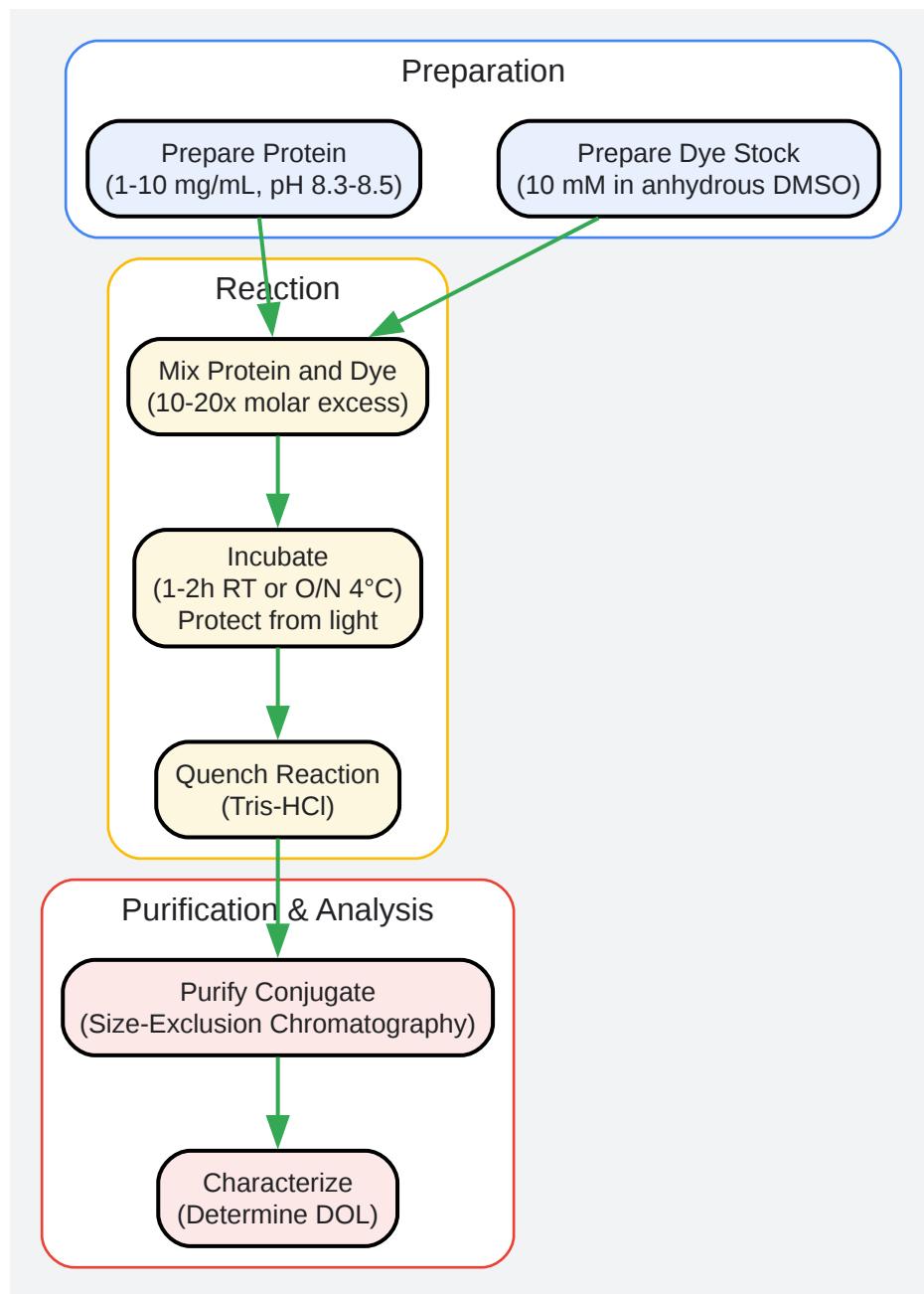
This protocol provides a general procedure for labeling a protein with **Cy5.5 bis-NHS ester**. As a bifunctional crosslinker, it can be used to crosslink proteins in a complex or to introduce multiple fluorophores onto a single protein. Optimization may be required for specific applications.

Materials

- **Cy5.5 bis-NHS ester**
- Protein of interest in an amine-free buffer (e.g., 1X PBS, pH 7.2-8.5)
- Anhydrous DMSO or DMF
- Reaction Buffer: 0.1 M sodium bicarbonate or borate buffer, pH 8.3-8.5
- Quenching Solution: 1 M Tris-HCl, pH 8.0
- Purification column (e.g., desalting or size-exclusion chromatography column)

Procedure

- Prepare Protein Solution: Ensure the protein solution is at a concentration of 1-10 mg/mL in an amine-free buffer. Adjust the pH of the protein solution to 8.3-8.5 using the Reaction Buffer.[4]
- Prepare Dye Stock Solution: Immediately before use, prepare a 10 mM stock solution of **Cy5.5 bis-NHS ester** in anhydrous DMSO or DMF.[7]
- Labeling Reaction: Add the dye stock solution to the protein solution while gently vortexing. A common starting point is a 10- to 20-fold molar excess of the dye to the protein. The optimal ratio may need to be determined empirically.
- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C, protected from light.[4]
- Quench Reaction: Stop the reaction by adding the Quenching Solution to a final concentration of 50-100 mM. Incubate for 15-30 minutes at room temperature.[7]
- Purification: Remove unreacted dye and byproducts by passing the reaction mixture through a desalting or size-exclusion chromatography column equilibrated with your desired storage buffer (e.g., PBS).[4]
- Characterization: Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and ~675 nm (for Cy5.5).

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Caption: Experimental workflow for protein labeling with **Cy5.5 bis-NHS ester**.

Spill and Disposal Procedures

Accidental Release Measures

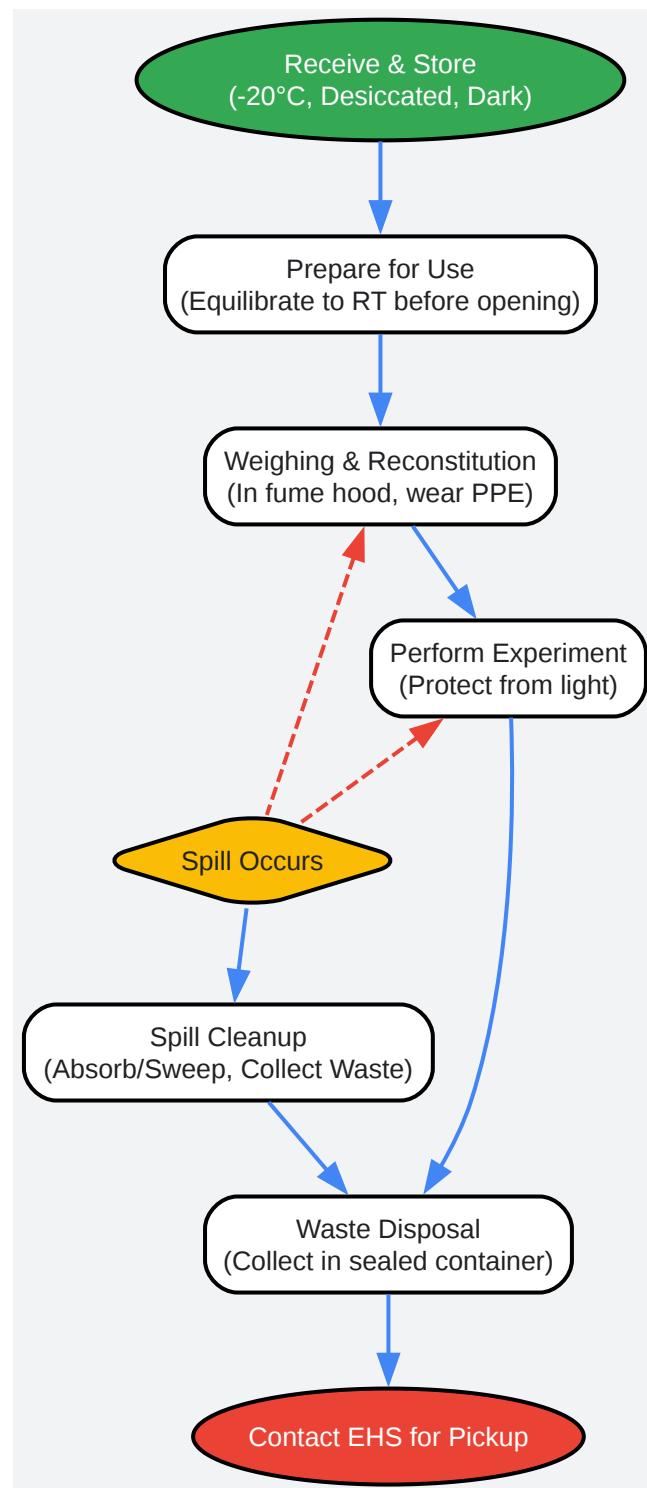
- Small Spills (Powder): Gently sweep up the solid material, avoiding dust generation. Place in a sealed container for disposal. Clean the area with a wet cloth or paper towel.

- Small Spills (Liquid): Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for chemical waste.
- Ventilation: Ensure adequate ventilation during cleanup.

Waste Disposal

All materials contaminated with **Cy5.5 bis-NHS ester**, including unused solutions, contaminated labware, and spill cleanup materials, should be treated as hazardous chemical waste.[\[4\]](#)

- Collect all waste in a designated, clearly labeled, and sealed container.
- Do not dispose of it down the drain.[\[4\]](#)
- Arrange for disposal through your institution's Environmental Health & Safety (EHS) office, following all local, state, and federal regulations.[\[9\]](#)



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Caption: Logical workflow for the safe handling and disposal of **Cy5.5 bis-NHS ester**.

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